

Application Notes and Protocols: JBI-802 in Syngeneic Mouse Models of Colon Cancer

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Compound of Interest

Compound Name: *Jbi-802*

Cat. No.: *B16328611*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

JBI-802 is a first-in-class, orally available dual inhibitor of Lysine-Specific Demethylase 1 (LSD1) and Histone Deacetylase 6 (HDAC6).[1] These epigenetic modulators are key regulators of gene expression and are implicated in cancer progression and immune evasion. By targeting both LSD1 and HDAC6, **JBI-802** aims to modulate gene repressor complexes, such as CoREST, to inhibit tumor growth and enhance anti-tumor immunity.[1] Preclinical studies have demonstrated the anti-tumor activity of **JBI-802** in various cancer models, including syngeneic mouse models of colon cancer, where it has shown efficacy both as a monotherapy and in combination with immune checkpoint inhibitors.[1][2]

These application notes provide a summary of the available preclinical data and detailed protocols for the use of **JBI-802** in the CT-26 syngeneic mouse model of colon cancer.

Data Presentation

The following tables summarize the quantitative data on the anti-tumor efficacy of a **JBI-802** analog, JBI-097, in the CT-26 syngeneic colon cancer model. JBI-097 is also a dual

LSD1/HDAC6 inhibitor developed by the same company and is described as an analog of **JBI-802**.^[2] The data presented is from a study by Gajendran et al. (2023). An abstract from an AACR 2020 poster presentation also reported approximately 80% tumor growth inhibition with the combination of **JBI-802** and an anti-PD-1 monoclonal antibody in the CT-26 model.

Table 1: In Vivo Anti-Tumor Efficacy of **JBI-802** Analog (JBI-097) in the CT-26 Syngeneic Model

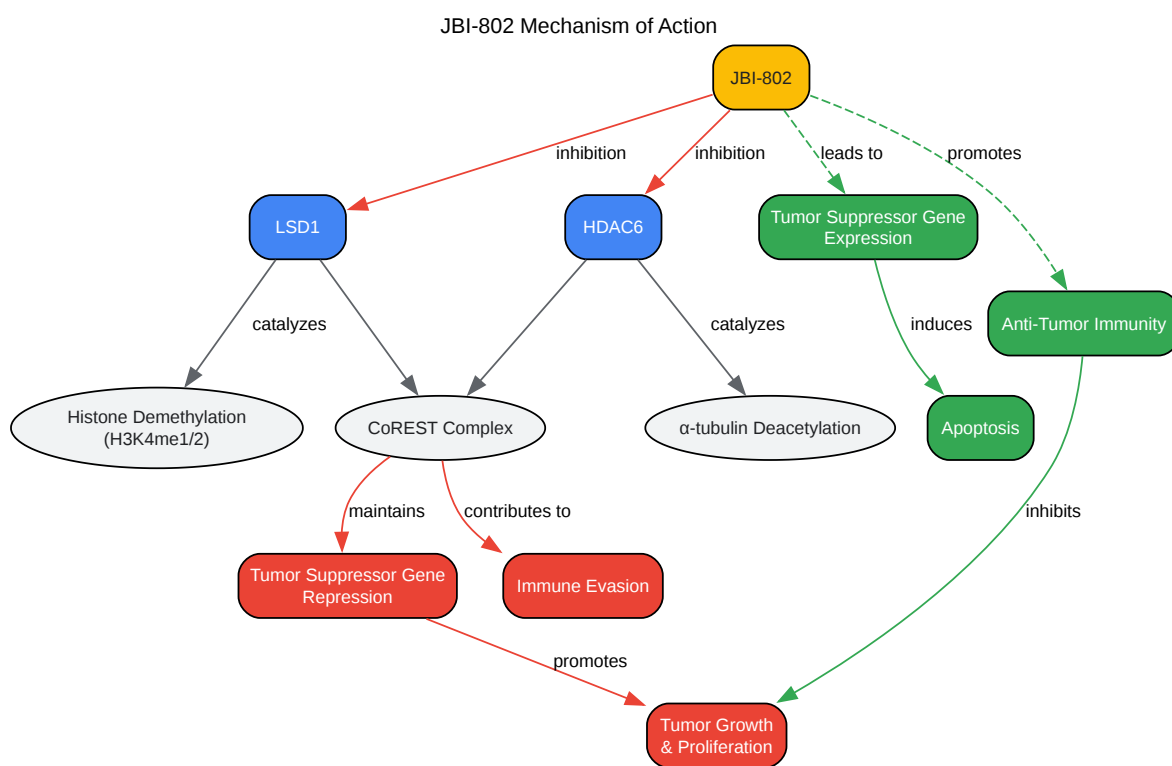
Treatment Group	Tumor Growth Inhibition (TGI) (%)
JBI-097 (analog of JBI-802)	50
Anti-PD-L1 Antibody	52
JBI-097 + Anti-PD-L1 Antibody	76

Data from Gajendran et al., 2023. TGI was assessed in BALB/c mice bearing subcutaneous CT-26 tumors.

Signaling Pathways and Experimental Workflow

JBI-802 Mechanism of Action

JBI-802 dually targets LSD1 and HDAC6, which are components of the CoREST repressor complex. This dual inhibition is believed to lead to the re-expression of silenced tumor suppressor genes and immunogenic antigens, thereby inhibiting cancer cell proliferation and enhancing anti-tumor immune responses.



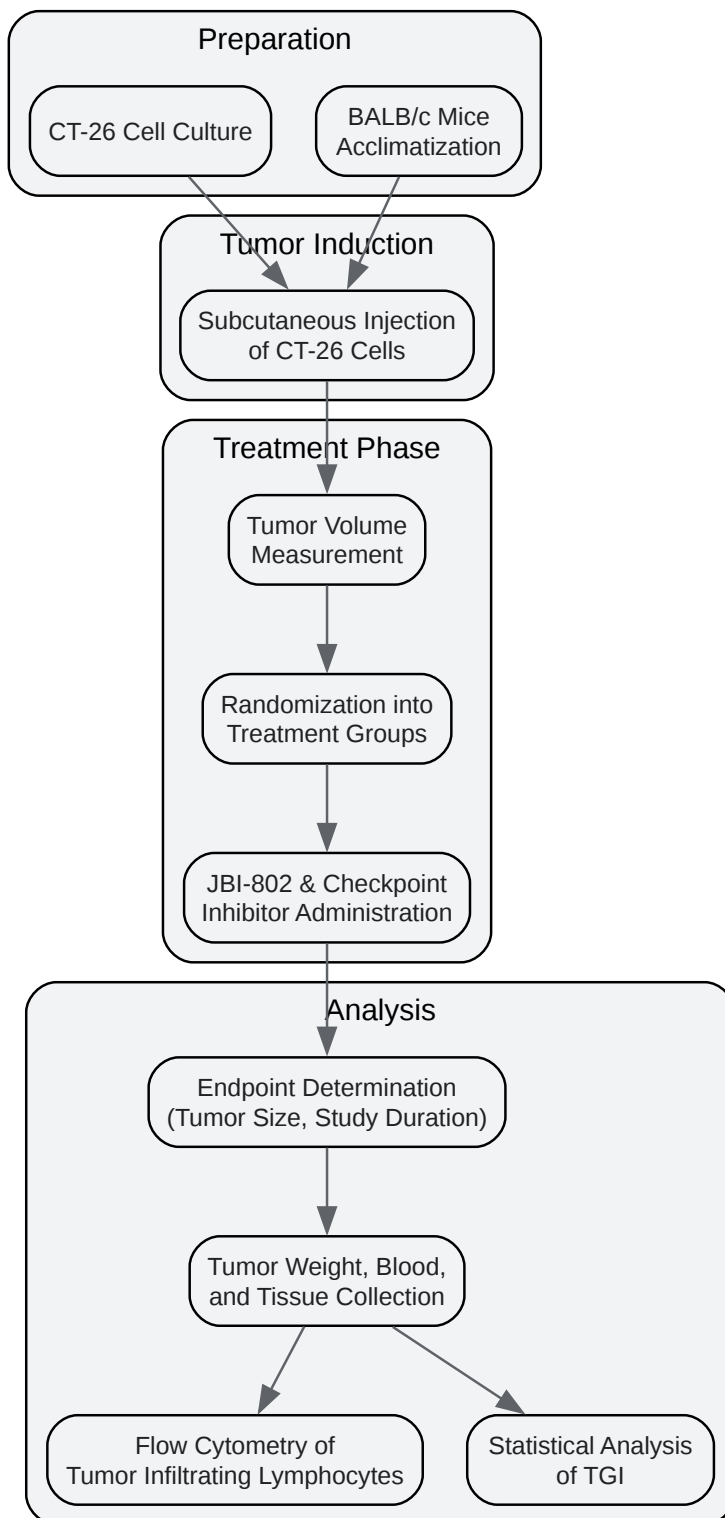
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JB1-802 inhibits LSD1 and HDAC6, leading to increased tumor suppressor gene expression and enhanced anti-tumor immunity.

Experimental Workflow for CT-26 Syngeneic Model

The following diagram outlines the typical workflow for evaluating the efficacy of **JB1-802** in the CT-26 syngeneic mouse model.

Experimental Workflow: JBI-802 in CT-26 Syngeneic Model

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References

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- [2. tandfonline.com \[tandfonline.com\]](https://www.tandfonline.com)
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